

Application Notes and Protocols: U3O8 in the Nuclear Fuel Cycle

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Compound of Interest		
Compound Name:	Triuranium octaoxide	
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These application notes provide a detailed overview of the critical role of triuranium octoxide (U3O8), commonly known as yellowcake, in the nuclear fuel cycle. The content covers its primary applications, from its initial processing to its use in fuel fabrication, and includes protocols for key conversion processes.

Introduction to U3O8 and its Role in the Nuclear Fuel Cycle

Triuranium octoxide (U3O8) is a stable oxide of uranium that serves as the standard for buying and selling uranium. After uranium ore is mined and milled, it is processed into U3O8 concentrate. This concentrate is the primary feedstock for the production of nuclear fuel. The key applications of U3O8 in the nuclear fuel cycle are:

- Feed material for conversion: U3O8 is the starting material for the production of uranium hexafluoride (UF6), which is the chemical form of uranium used in the enrichment process. [1][2][3]
- Fabrication of dispersion fuels: U3O8 can be mixed with aluminum powder to create dispersion fuel plates for research and test reactors.
- Target material for isotope production: U3O8 can be used as a target material in nuclear reactors for the production of medical and industrial isotopes.



• Long-term stable storage of depleted uranium: Due to its high stability, U3O8 is a suitable chemical form for the long-term disposal of depleted uranium.

Quantitative Data Summary

The following tables summarize key quantitative data related to the properties and specifications of U3O8 and its conversion products.

Table 1: Physical and Chemical Properties of U3O8

Property	Value
Chemical Formula	U3O8
Molar Mass	842.09 g/mol
Appearance	Olive green to black solid
Density	8.3 g/cm ³
Melting Point	Decomposes at 1300 °C
Solubility in Water	Insoluble
Solubility in Acids	Soluble in nitric acid and sulfuric acid

Table 2: Typical Specifications for U3O8 Concentrates for Conversion



Parameter	Standard Limit	Maximum Limit
U3O8 Content (dry basis)	> 80%	-
Moisture Content	< 1.0%	2.5%
Vanadium (V)	< 0.15%	0.50%
Molybdenum (Mo)	< 0.10%	0.30%
Calcium (Ca)	< 0.50%	1.50%
Iron (Fe)	< 1.00%	2.50%
Sulfur (S)	< 1.50%	4.00%
Phosphorus (P)	< 0.10%	0.70%
Silicon (Si)	< 1.00%	2.50%
Halogens (Cl, Br, I)	< 0.05%	0.15%
Boron (B)	< 10 ppm	30 ppm
Cadmium (Cd)	< 10 ppm	25 ppm

Table 3: Comparison of Wet and Dry U3O8 to UF6 Conversion Processes



Feature	Wet Process (Solvent Extraction)	Dry Process (Fluoride Volatility)
Feed Purity Requirement	Can handle lower purity U3O8 concentrates.	Requires higher purity U3O8 concentrates.
Purification Method	Solvent extraction of uranyl nitrate.	Fractional distillation of crude UF6.
Major Reagents	Nitric acid, organic solvents (e.g., TBP), ammonia, hydrogen, HF, F2.	Hydrogen, anhydrous hydrogen fluoride (HF), fluorine (F2).
Key Intermediate	Uranyl nitrate (UO2(NO3)2), Ammonium diuranate (ADU) or Uranium trioxide (UO3).	Uranium dioxide (UO2), Uranium tetrafluoride (UF4).
Waste Streams	Generates liquid waste from solvent extraction and precipitation.	Primarily generates solid and gaseous waste from fluorination.
Final Product Purity	High purity UF6.	High purity UF6 (typically >99.95%).[2]
Complexity	More complex process with more steps.	Simpler, more direct process.
Prevalence	Used in Canada, France, Russia, and China.	Primarily used in the United States.[3]

Experimental Protocols

The following are generalized protocols for the key industrial processes involving U3O8. It is important to note that specific operational parameters are often proprietary and may vary between facilities.

This process, also known as the fluoride volatility process, involves the direct conversion of U3O8 to UF6 without a wet chemical purification step.

1. Feed Preparation:



- U3O8 concentrate is received and sampled to ensure it meets the required purity specifications.
- The powder is sized to ensure uniform reaction kinetics.

2. Reduction to UO2:

- The U3O8 powder is fed into a fluidized bed reactor.
- It is heated to approximately 540-650°C in a stream of hydrogen gas (H2) to reduce it to uranium dioxide (UO2).
- Reaction: U3O8 + 2H2 → 3UO2 + 2H2O

3. Hydrofluorination to UF4:

- The UO2 powder is then transferred to a second fluidized bed reactor.
- It is reacted with anhydrous hydrogen fluoride (HF) gas at approximately 450-550°C to produce uranium tetrafluoride (UF4).
- Reaction: UO2 + 4HF → UF4 + 2H2O

4. Fluorination to UF6:

- The UF4 powder is fed into a flame tower or another fluidized bed reactor.
- It is reacted with elemental fluorine gas (F2) at high temperatures (can exceed 1100°C in a flame tower) to produce gaseous uranium hexafluoride (UF6).
- Reaction: UF4 + F2 → UF6

5. UF6 Purification and Collection:

- The crude UF6 gas is passed through a series of cold traps and distillation columns to remove volatile impurities.
- The purified UF6 is then condensed and collected in cooled cylinders as a solid.

This process involves dissolving the U3O8 concentrate and purifying it through solvent extraction before conversion to UF6.

1. Dissolution:

 U3O8 concentrate is dissolved in nitric acid (HNO3) to form a uranyl nitrate solution (UO2(NO3)2).

Methodological & Application



2. Solvent Extraction:

- The uranyl nitrate solution is fed into a multi-stage solvent extraction circuit.
- The uranium is selectively extracted into an organic phase (typically tributyl phosphate, TBP, in a kerosene diluent), leaving impurities in the aqueous phase.
- The uranium is then stripped from the organic phase using a dilute nitric acid solution.
- 3. Denitration/Precipitation and Calcination:
- The purified uranyl nitrate solution is either thermally denitrated to produce uranium trioxide (UO3) or precipitated with ammonia to form ammonium diuranate ((NH4)2U2O7, ADU).
- The UO3 or ADU is then calcined (heated to high temperatures) to produce a high-purity UO3 or U3O8 powder.
- 4. Reduction, Hydrofluorination, and Fluorination:
- The purified uranium oxide then undergoes the same reduction, hydrofluorination, and fluorination steps as described in the dry process protocol to produce UF6.

This protocol outlines the general steps for fabricating dispersion-type fuel plates used in research reactors.

- 1. Powder Preparation and Blending:
- U3O8 powder with a specific particle size distribution is procured or produced.
- Aluminum (Al) powder of a specified particle size is also procured.
- The U3O8 and Al powders are precisely weighed and blended to achieve the desired uranium loading.
- 2. Cold Compaction:
- The blended powder is loaded into a die and cold-pressed to form a "compact" or "meat."
- 3. Assembly of the "Picture Frame":
- The fuel compact is placed into a frame of aluminum alloy (e.g., Al-6061).
- Cover plates of the same aluminum alloy are placed on the top and bottom of the frame, sandwiching the fuel compact.



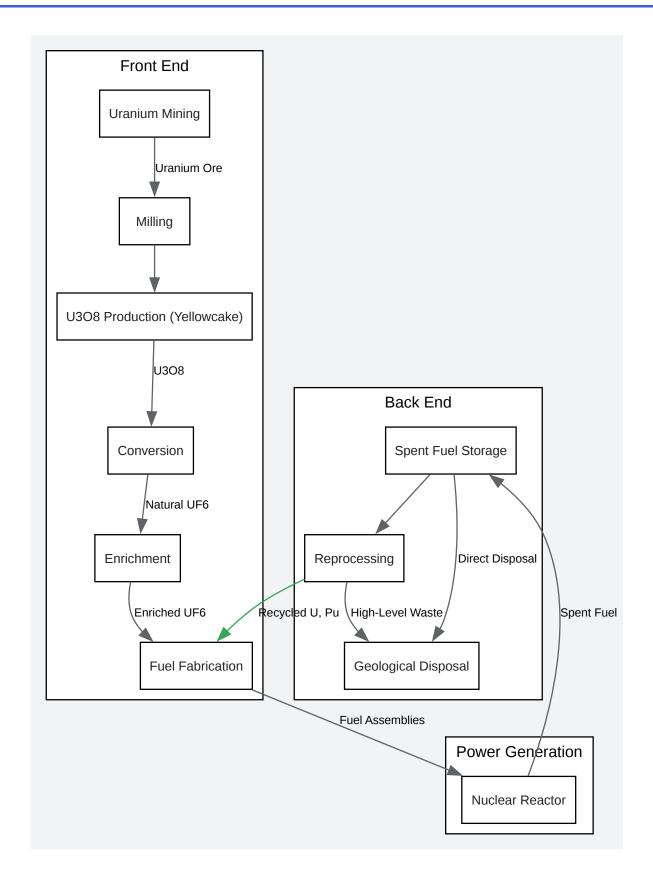
4. Hot Rolling:

- The entire assembly is heated in a furnace to a specific temperature (e.g., 500-600°C) and then passed through a rolling mill multiple times.
- The hot rolling process bonds the cladding to the fuel core and reduces the thickness of the fuel plate to the desired dimension.
- 5. Blister Testing and Quality Control:
- The fabricated fuel plates are subjected to blister testing (heating to a high temperature) to ensure a good metallurgical bond between the fuel and the cladding.
- Other quality control measures include ultrasonic testing, X-ray radiography to check for fuel homogeneity, and dimensional inspections.

Mandatory Visualizations

The following diagrams illustrate key workflows and relationships in the application of U3O8 in the nuclear fuel cycle.

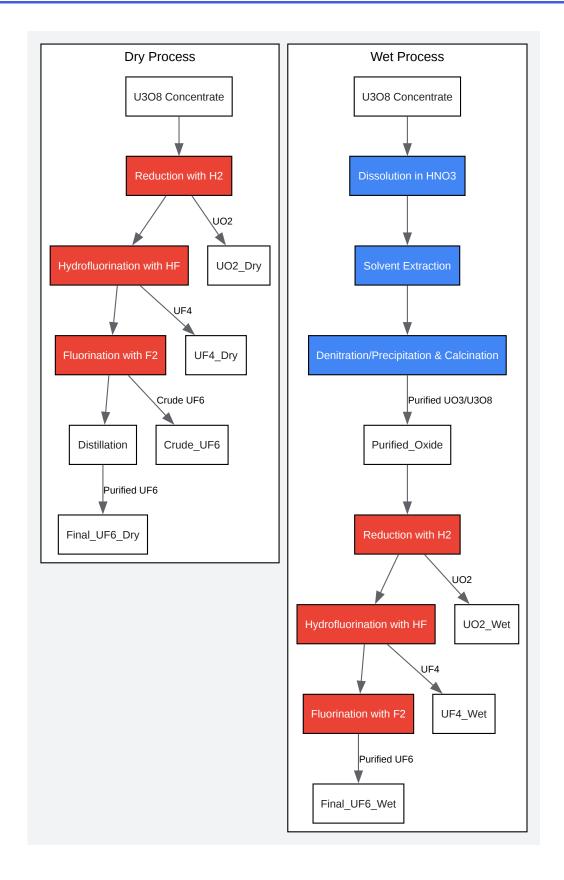




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Caption: Overview of the Nuclear Fuel Cycle highlighting the position of U3O8.

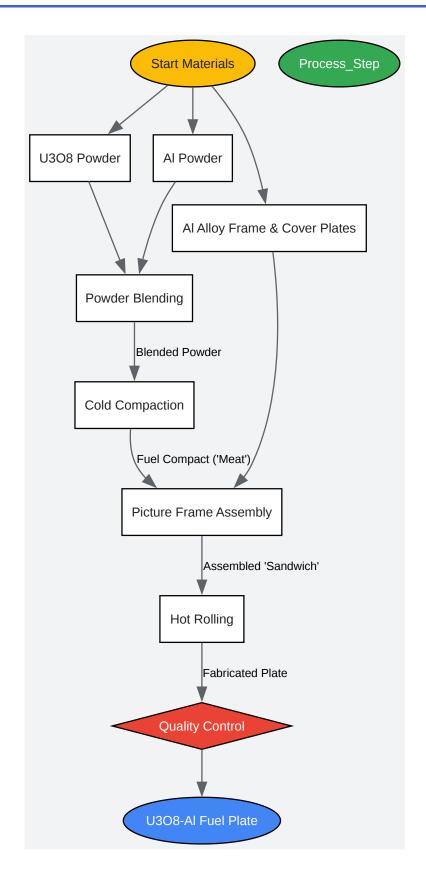




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Caption: Comparison of Dry and Wet Processes for U3O8 to UF6 Conversion.





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Caption: Workflow for U3O8-Al Dispersion Fuel Plate Fabrication.



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References

- 1. Reconverting Iran's U3O8 to UF6 | Carnegie Endowment for International Peace [carnegieendowment.org]
- 2. sai.inl.gov [sai.inl.gov]
- 3. techniques-ingenieur.fr [techniques-ingenieur.fr]
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